

Synthesis of nicotinaldehyde (4-nitrophenyl)hydrazone protocol

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Compound of Interest

Compound Name: Nicotinaldehyde (4-nitrophenyl)hydrazone

CAS No.: 6294-58-2

Cat. No.: B183284

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Application Note: High-Yield Synthesis of **Nicotinaldehyde (4-Nitrophenyl)hydrazone**

Abstract

This protocol details the acid-catalyzed condensation of nicotinaldehyde (3-pyridinecarboxaldehyde) with 4-nitrophenylhydrazine to synthesize **nicotinaldehyde (4-nitrophenyl)hydrazone**. This scaffold is a critical intermediate in medicinal chemistry, often utilized for its antimicrobial properties and as a ligand in coordination chemistry.^[1] This guide prioritizes high purity and yield through a self-validating workflow, including mechanistic insights and rigorous characterization standards.

Introduction & Applications

Hydrazones belonging to the pyridine series are "privileged structures" in drug discovery. The condensation product of nicotinaldehyde and 4-nitrophenylhydrazine combines a basic pyridine nitrogen with an electron-deficient nitrophenyl moiety, creating a push-pull electronic system.

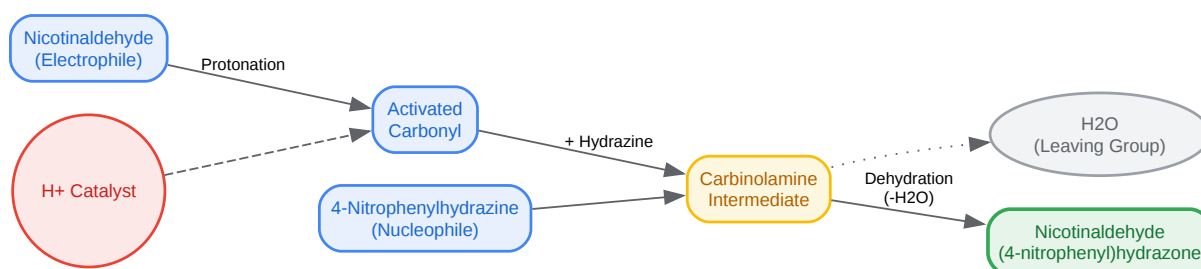
Key Applications:

- **Metal Chelation:** The pyridine nitrogen and the imine nitrogen () act as a bidentate ligand system, capable of coordinating with transition metals (Cu, Zn, Fe) for metallodrug development.
- **Antimicrobial Activity:** The azomethine () linkage is pharmacologically active, often exhibiting bacteriostatic effects by inhibiting DNA replication enzymes.
- **Analytical Standard:** Due to its distinct conjugation, this molecule serves as a chromogenic marker in carbonyl analysis.

Reaction Mechanism

The synthesis proceeds via a classic acid-catalyzed nucleophilic addition-elimination reaction.

- **Activation:** The carbonyl oxygen of nicotinaldehyde is protonated by the acid catalyst (Acetic Acid/HCl), increasing the electrophilicity of the carbonyl carbon.
- **Nucleophilic Attack:** The terminal amino group of 4-nitrophenylhydrazine attacks the activated carbonyl, forming a tetrahedral carbinolamine intermediate.
- **Dehydration:** Proton transfer facilitates the elimination of a water molecule, driving the formation of the thermodynamically stable double bond.



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Figure 1: Mechanistic pathway for the acid-catalyzed condensation of nicotinaldehyde and 4-nitrophenylhydrazine.

Materials & Equipment

Reagents:

- Nicotinaldehyde (3-Pyridinecarboxaldehyde): CAS 500-22-1.[\[2\]](#) Liquid. Store at 4°C.
- 4-Nitrophenylhydrazine: CAS 100-16-3.[\[3\]](#) Orange solid. Warning: Toxic, potential mutagen. Handle in a fume hood.
- Solvent: Ethanol (Absolute or 95%) or Methanol.
- Catalyst: Glacial Acetic Acid (preferred) or conc. HCl (trace).

Equipment:

- Round-bottom flask (100 mL) equipped with a magnetic stir bar.
- Reflux condenser.
- Heating mantle or oil bath.
- Vacuum filtration setup (Buchner funnel).

Experimental Protocol

Stoichiometry: 1:1 Molar Ratio.[\[4\]](#)

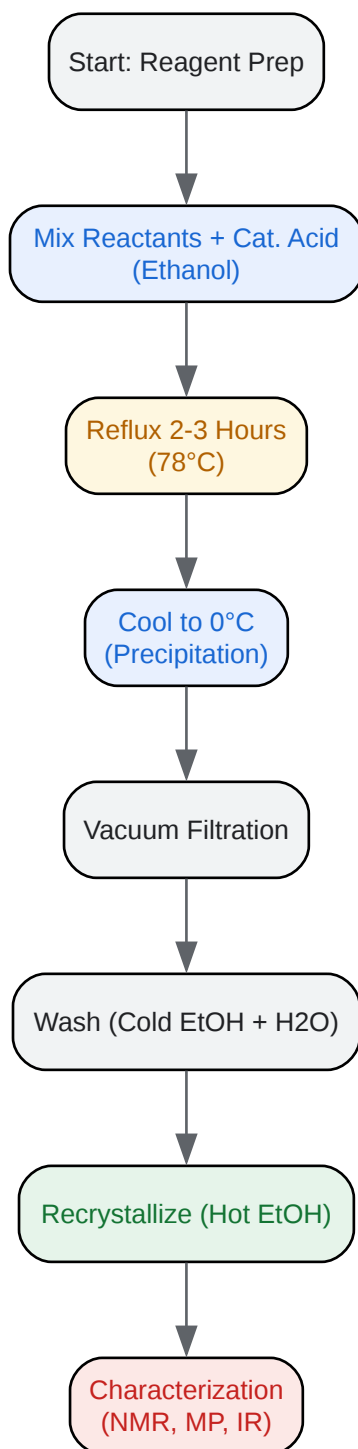
- Nicotinaldehyde (MW: 107.11 g/mol): 10 mmol (1.07 g / ~0.94 mL)
- 4-Nitrophenylhydrazine (MW: 153.14 g/mol): 10 mmol (1.53 g)

Step-by-Step Procedure:

- Preparation of Hydrazine Solution:

- In a 100 mL round-bottom flask, dissolve 1.53 g of 4-nitrophenylhydrazine in 20 mL of warm ethanol (40-50°C).
- Note: If solubility is poor, add 2-3 drops of glacial acetic acid to assist dissolution.
- Addition of Aldehyde:
 - Add 1.07 g (approx. 0.95 mL) of nicotinaldehyde dropwise to the stirring hydrazine solution.
 - Add 3-5 drops of glacial acetic acid as a catalyst.
- Reflux:
 - Attach the reflux condenser.
 - Heat the mixture to reflux (approx. 78°C for ethanol) for 2–3 hours.
 - Observation: The solution should darken to a deep orange or red color, indicating conjugation extension.
- Precipitation:
 - Remove from heat and allow the flask to cool to room temperature slowly.
 - Place the flask in an ice bath (0-4°C) for 30 minutes to maximize precipitation.
- Isolation:
 - Filter the precipitate using vacuum filtration.
 - Wash the solid cake with cold ethanol (2 x 5 mL) to remove unreacted aldehyde.
 - Wash with cold water (2 x 10 mL) to remove acid traces.
- Purification (Recrystallization):
 - Recrystallize the crude solid from hot ethanol.

- Dissolve in minimum boiling ethanol, filter while hot (if insoluble impurities exist), and cool to crystallize.
- Dry the purified crystals in a vacuum oven at 60°C for 4 hours.



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Figure 2: Experimental workflow for the synthesis and purification.[2]

Characterization & Validation

To ensure scientific integrity, the product must meet specific analytical criteria.

Table 1: Expected Analytical Data

Parameter	Expected Result	Validation Logic
Appearance	Orange to Red crystalline solid	Extended conjugation from the nitro group through the hydrazone to the pyridine ring.
Yield	70% - 85%	Lower yields indicate incomplete reaction or loss during recrystallization.
Melting Point	200°C - 210°C (Predicted*)	Note: Analogous 2,4-DNPH derivatives melt >200°C. Sharp range indicates purity.
HRMS (ESI+)	m/z ~ 243.08 [M+H] ⁺	Calculated MW: 242.23 g/mol .

Spectroscopic Validation (¹H-NMR in DMSO-d₆):

- Azomethine Proton (-CH=N-): Look for a sharp singlet between 8.0 – 8.6 ppm. This confirms the formation of the hydrazone bond.
- NH Proton: Broad singlet, typically downfield (10.0 – 11.5 ppm), exchangeable with D₂O.
- Pyridine Ring: Distinct splitting pattern.
 - H-2 (singlet-like/doublet) ~ 8.8 ppm.
 - H-6 (doublet) ~ 8.6 ppm.
 - H-4 (doublet) ~ 8.1 ppm.

- H-5 (multiplet) ~ 7.4 ppm.
- 4-Nitrophenyl Ring: AA'BB' system (two doublets) in the aromatic region (7.0 – 8.2 ppm), showing strong deshielding due to the nitro group.

Troubleshooting & Optimization

- Problem: No Precipitate Forms.
 - Cause: Too much solvent or reaction incomplete.
 - Solution: Evaporate 50% of the solvent using a rotary evaporator, then return to the ice bath.
- Problem: Product is Oily/Sticky.
 - Cause: Presence of impurities or residual acetic acid.
 - Solution: Triturate (grind) the oil with cold diethyl ether or hexane to induce crystallization. Ensure thorough water wash during filtration.
- Problem: Low Yield.
 - Cause: Pyridine aldehyde oxidation.[\[5\]](#)
 - Solution: Ensure nicotinaldehyde is fresh/distilled. Conduct reaction under Nitrogen atmosphere if necessary.

Safety & Handling

- 4-Nitrophenylhydrazine: is a suspected mutagen and skin irritant. Double-gloving (Nitrile) and working in a certified fume hood are mandatory.
- Waste Disposal: All filtrates containing hydrazine residues must be segregated into specific hazardous organic waste streams (often requiring oxidative quenching with bleach before disposal, subject to local EHS regulations).

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